

A Technical Guide to the Basic Solubility Characteristics of Adenine Monohydrochloride Hemihydrate

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Compound of Interest

Compound Name: *Adenine monohydrochloride hemihydrate*

Cat. No.: *B8113033*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core solubility characteristics of **adenine monohydrochloride hemihydrate**. The information is compiled to assist researchers, scientists, and professionals in drug development in understanding and utilizing this compound's properties. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of experimental workflows and factors influencing solubility.

Physicochemical Properties

Adenine monohydrochloride hemihydrate is a salt form of adenine, a fundamental component of nucleic acids. Its physicochemical properties are crucial for its handling, formulation, and application in various research and development settings.

Property	Value	Reference
Molecular Formula	$\text{C}_5\text{H}_5\text{N}_5 \cdot \text{HCl} \cdot \frac{1}{2}\text{H}_2\text{O}$	
Molecular Weight	180.60 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	~285-291°C (decomposes)	

Solubility Data

The solubility of **adenine monohydrochloride hemihydrate** has been determined in various solvents. The following table summarizes the available quantitative data. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of other solutes.

Solvent	Temperature	Solubility	Reference
Water	Not Specified	50 mg/mL	
Warm Water	Not Specified	50 mg/mL (clear to hazy)	
1 M HCl	Not Specified	20 mg/mL (for Adenine)	
0.5 M HCl	Not Specified	20 mg/mL (for Adenine)	
DMSO	Not Specified	10 mM (~1.8 mg/mL)	
DMSO	Not Specified	8 mg/mL (for Adenine HCl)	
Ethanol	Not Specified	Insoluble (for Adenine HCl)	
Acetic Acid	Not Specified	50 mg/mL (for Adenine)	
Formic Acid	Not Specified	50 mg/mL (for Adenine)	
Chloroform	Not Specified	Insoluble (for Adenine)	
Ether	Not Specified	Insoluble (for Adenine)	

Experimental Protocol: Thermodynamic Solubility Determination via Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic (equilibrium) solubility of a compound. The following protocol is a synthesized methodology for determining the solubility of **adenine monohydrochloride hemihydrate**.

1. Materials and Equipment:

- **Adenine monohydrochloride hemihydrate**

- Solvent of interest (e.g., deionized water, phosphate buffer at a specific pH)
- Volumetric flasks
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- pH meter

2. Procedure:

- Preparation of Solvent: Prepare the desired solvent system. If using a buffer, ensure the pH is accurately adjusted and recorded.
- Sample Preparation: Add an excess amount of **adenine monohydrochloride hemihydrate** to a series of vials containing a known volume of the solvent. The presence of undissolved solid is necessary to ensure saturation.
- Equilibration: Seal the vials and place them in a constant temperature shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the samples for a sufficient duration (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. Alternatively, centrifuge the samples to pellet the undissolved solid.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a syringe filter to remove any

remaining undissolved microparticles.

- Quantification:
 - Prepare a series of standard solutions of **adenine monohydrochloride hemihydrate** of known concentrations in the same solvent.
 - Analyze both the filtered sample and the standard solutions using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **adenine monohydrochloride hemihydrate** in the filtered sample by interpolating from the calibration curve. This concentration represents the thermodynamic solubility.

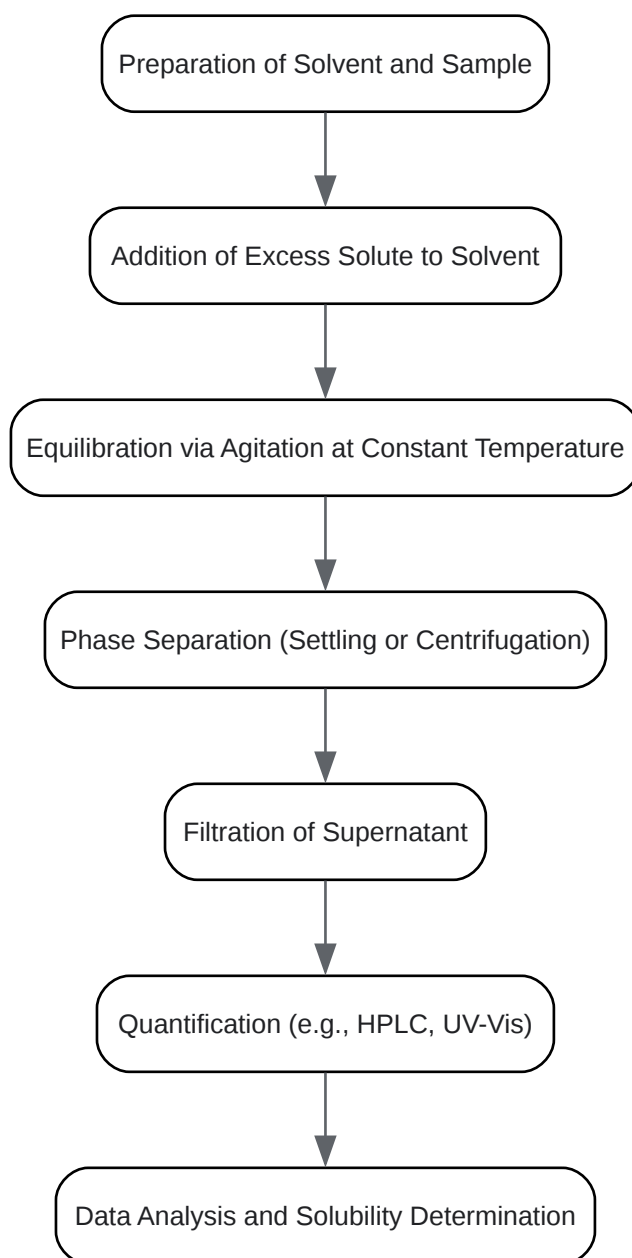
3. Data Analysis:

- The solubility is typically expressed in mg/mL or mol/L.
- Perform the experiment in triplicate to ensure the reliability of the results.
- Report the mean solubility and the standard deviation.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining thermodynamic solubility.

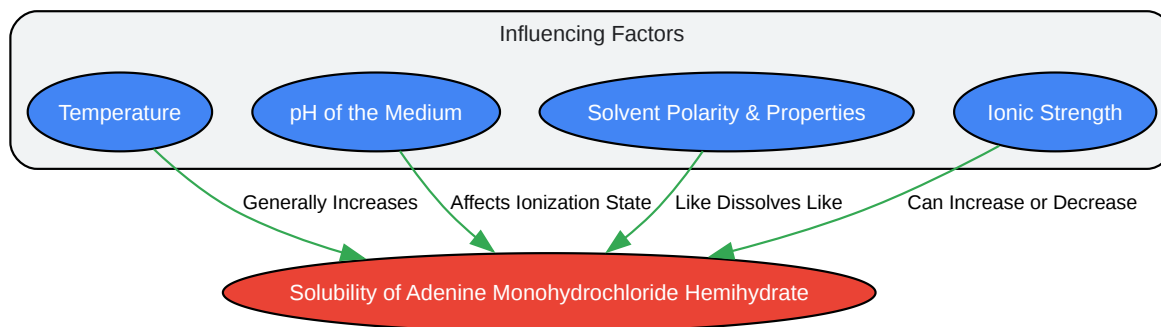


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Caption: Workflow for the Shake-Flask Solubility Assay.

Factors Influencing Solubility

The solubility of **adenine monohydrochloride hemihydrate** is not an intrinsic constant but is influenced by several environmental factors. The diagram below outlines these key relationships.



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Caption: Key Factors Affecting Solubility.

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